

1,4-Cyclohexanedione-d8 safety and handling precautions

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Compound of Interest

Compound Name: 1,4-Cyclohexanedione-d8

Cat. No.: B117999

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Technical Support Center: 1,4-Cyclohexanedione-d8

This technical support guide provides essential safety and handling information for researchers, scientists, and drug development professionals working with **1,4-Cyclohexanedione-d8**. The following frequently asked questions (FAQs) and troubleshooting guides address common concerns and potential issues encountered during experiments.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **1,4-Cyclohexanedione-d8**?

While specific toxicity data for the deuterated form is not readily available, the safety profile is expected to be similar to its non-deuterated counterpart, 1,4-Cyclohexanedione. Based on available safety data sheets (SDS), 1,4-Cyclohexanedione is not classified as a hazardous substance or mixture according to the Globally Harmonized System (GHS).^{[1][2]} However, it may cause eye and skin irritation.^[3] Ingestion may lead to irritation of the digestive tract, and inhalation may cause respiratory tract irritation.^[3] It is crucial to handle this compound with care, following standard laboratory safety protocols.

Q2: What personal protective equipment (PPE) is required when handling **1,4-Cyclohexanedione-d8**?

To ensure personal safety, the following personal protective equipment (PPE) should be worn when handling **1,4-Cyclohexanedione-d8**:

- Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles.[3][4]
- Hand Protection: Wear suitable protective gloves to prevent skin contact.[3]
- Body Protection: Wear appropriate protective clothing, such as a lab coat, to prevent skin exposure.[3]
- Respiratory Protection: While generally not required, if dust is generated, a NIOSH or European Standard EN 149 approved respirator should be used.[1][3][4]

Q3: How should I properly store **1,4-Cyclohexanedione-d8**?

Store **1,4-Cyclohexanedione-d8** in a tightly closed container in a cool, dry, and well-ventilated area.[3][4][5][6] Keep it away from incompatible materials, such as strong oxidizing agents.[5]

Q4: What should I do in case of accidental exposure to **1,4-Cyclohexanedione-d8**?

Follow these first-aid measures in the event of an accidental exposure:

- After Inhalation: Move the individual to fresh air. If breathing is difficult or stops, provide artificial respiration and seek medical attention.[3][4]
- After Skin Contact: Remove contaminated clothing and wash the affected area with soap and plenty of water.[3][4]
- After Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[3][5]
- After Ingestion: Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth with water and have them drink 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek medical attention.[3][4]

Q5: How do I handle a spill of **1,4-Cyclohexanedione-d8**?

In the event of a spill, take the following steps:

- Evacuate personnel from the immediate area.
- Ensure adequate ventilation.
- Wear appropriate personal protective equipment (PPE), including respiratory protection if dust is present.
- Avoid generating dust.[\[4\]](#)[\[5\]](#)
- Carefully sweep or vacuum up the spilled material and place it into a suitable, closed container for disposal.[\[3\]](#)[\[4\]](#)
- Clean the spill area thoroughly.

Quantitative Data Summary

Property	Value	Source
Molecular Formula	C ₆ D ₈ O ₂	N/A
Molecular Weight	120.18 g/mol	[7]
Melting Point	77 - 78.5 °C	[4]
Boiling Point	112 °C at 19.5 mmHg	[4]
Flash Point	132 °C (closed cup)	[4]
Water Solubility	Soluble in methanol and ethanol	[4]

Note: Most toxicological and ecological data for this specific compound are not available.[\[4\]](#)

Experimental Protocol: Safe Handling and Weighing of Powdered 1,4-Cyclohexanedione-d8

This protocol outlines the steps for safely handling and weighing powdered **1,4-Cyclohexanedione-d8** to minimize exposure and contamination.

Materials:

- **1,4-Cyclohexanedione-d8**

- Appropriate Personal Protective Equipment (PPE): lab coat, chemical safety goggles, gloves
- Chemical fume hood or ventilated balance enclosure
- Spatula
- Weighing paper or boat
- Analytical balance
- Sealable container for the weighed compound
- Waste container for contaminated materials

Procedure:

- Preparation:
 - Ensure the work area, specifically the analytical balance and surrounding bench space, is clean and free of clutter.
 - Don the required PPE (lab coat, safety goggles, and gloves).
 - If available, perform the weighing procedure inside a chemical fume hood or a ventilated balance enclosure to control dust.
- Handling the Stock Container:
 - Before opening, gently tap the stock container of **1,4-Cyclohexanedione-d8** to settle the powder.
 - Slowly and carefully open the container to avoid creating airborne dust.
- Weighing:
 - Place a clean piece of weighing paper or a weighing boat on the analytical balance and tare the balance.

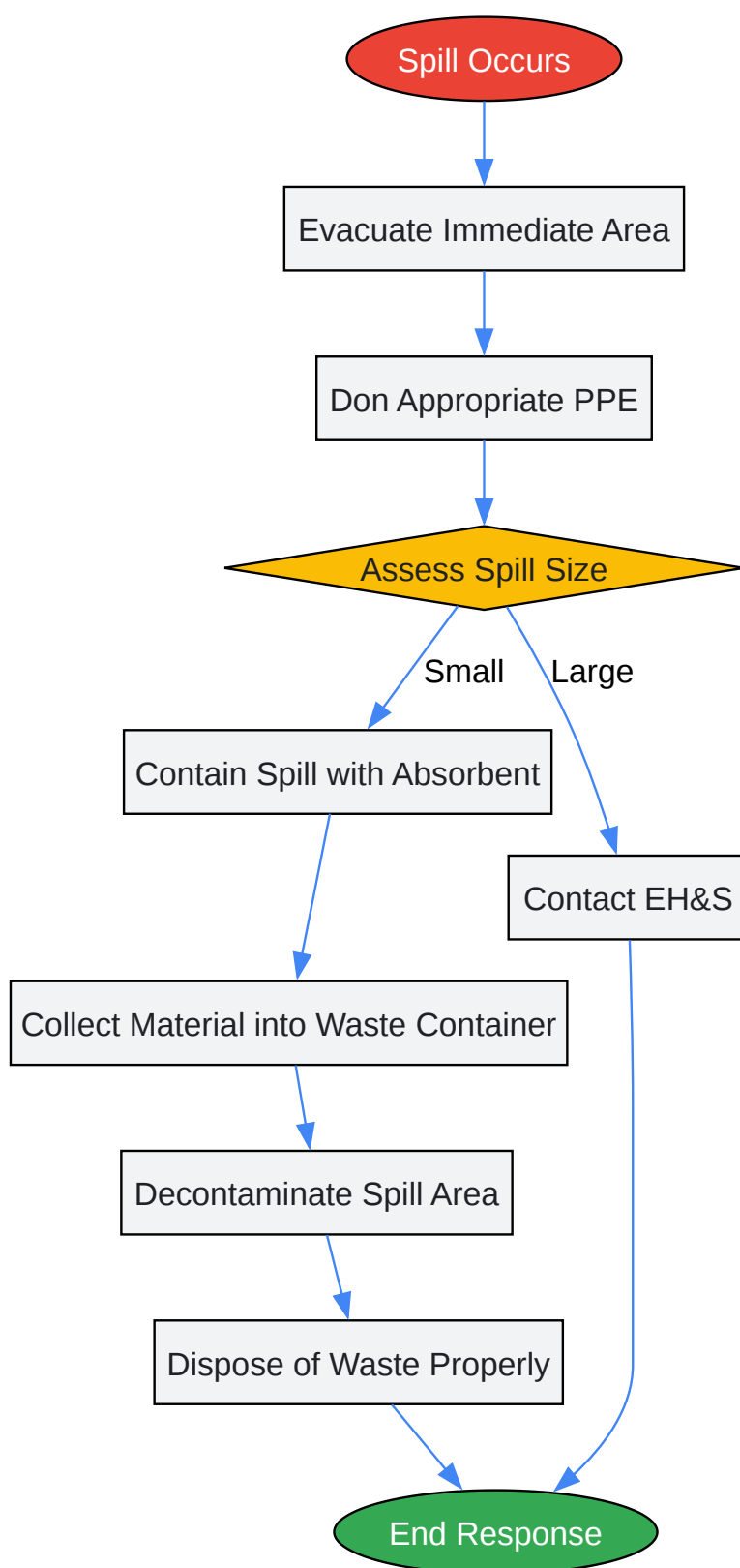
- Using a clean spatula, carefully transfer the desired amount of **1,4-Cyclohexanedione-d8** from the stock container to the weighing paper/boat.
- Avoid sudden movements to minimize dust generation.
- Once the target weight is achieved, securely close the stock container.
- Transfer and Cleanup:
 - Carefully transfer the weighed powder to the receiving vessel for your experiment.
 - Dispose of the used weighing paper/boat and any contaminated materials (e.g., disposable gloves) in the designated chemical waste container.
 - Clean the spatula and any affected surfaces of the balance and fume hood according to standard laboratory procedures.
- Post-Procedure:
 - Wash hands thoroughly with soap and water after completing the procedure and removing PPE.

Visual Guides



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Caption: Workflow for Safe Weighing of **1,4-Cyclohexanedione-d8**.



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